

3-Ethyl-4-octanone boiling point and density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethyl-4-octanone

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An In-Depth Technical Guide on the Physical Properties of 3-Ethyl-4-octanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point and density of **3-Ethyl-4-octanone**, a branched-chain ketone. The information herein is curated for professionals in research and development who require precise data and methodologies for chemical analysis and process design.

Chemical Identity and Properties

3-Ethyl-4-octanone, also known as ethyl octyl ketone, is an organic compound with the molecular formula $C_{10}H_{20}O$.^{[1][2][3]} It is a colorless liquid with a characteristic sweet and fruity aroma, which lends to its use in the flavor and fragrance industries.^{[1][2]} The structural features of this ketone, specifically the ethyl group at the third position and the carbonyl group at the fourth position of the octane chain, influence its physical properties.

Table 1: Physical and Chemical Properties of **3-Ethyl-4-octanone**

Property	Value	Source
IUPAC Name	3-ethyloctan-4-one	[1][4]
CAS Number	19781-29-4	[1][2][3]
Molecular Formula	C ₁₀ H ₂₀ O	[1][2][3]
Molecular Weight	156.27 g/mol	[1][3]
Boiling Point	199.3°C at 760 mmHg	[1][2]
Density	0.817 g/cm ³ at 20°C	[1][2]
Vapor Pressure	0.345 mmHg at 25°C	[1][2]
Refractive Index	1.42 at 20°C	[1][2]

Experimental Protocols for Property Determination

The accurate determination of physical properties such as boiling point and density is crucial for the characterization and application of chemical compounds. Standard laboratory procedures for liquids like **3-Ethyl-4-octanone** are detailed below.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a pure compound, the boiling point is a characteristic physical constant.

a) Thiele Tube Method

This microscale method is suitable for determining the boiling point of small sample volumes.

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), rubber band, heating mantle or Bunsen burner, and mineral oil.
- Procedure:
 - A small amount of **3-Ethyl-4-octanone** (approximately 0.5 mL) is placed into the Durham tube.

- A capillary tube is inverted and placed into the Durham tube with the open end submerged in the liquid.
- The Durham tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the side arm is properly positioned for convection heating.
- The Thiele tube is gently heated, and the temperature is monitored.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.^[5]

b) Simple Distillation Method

For larger sample volumes, a simple distillation setup can be used to determine the boiling point.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The distillation flask is charged with a sample of **3-Ethyl-4-octanone** and a few boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled with the thermometer bulb positioned just below the side arm leading to the condenser.
 - The sample is heated, and as it boils, the vapor rises and surrounds the thermometer bulb.

- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid as it condenses and is collected in the receiving flask.

Density Determination

Density is the mass of a substance per unit volume. For liquids, it is typically measured in g/mL or g/cm³.

a) Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.

- Apparatus: Pycnometer, analytical balance, and a constant temperature water bath.
- Procedure:
 - The mass of the clean, dry pycnometer is accurately determined.
 - The pycnometer is filled with **3-Ethyl-4-octanone**, ensuring no air bubbles are present.
 - The filled pycnometer is placed in a constant temperature water bath (e.g., 20°C) to allow the liquid to reach thermal equilibrium.
 - Any excess liquid that expands out of the capillary is carefully removed.
 - The mass of the pycnometer filled with the sample is determined.
 - The density is calculated by dividing the mass of the sample (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

b) Hydrometer Method

A hydrometer is a direct-reading instrument for determining the density of liquids.

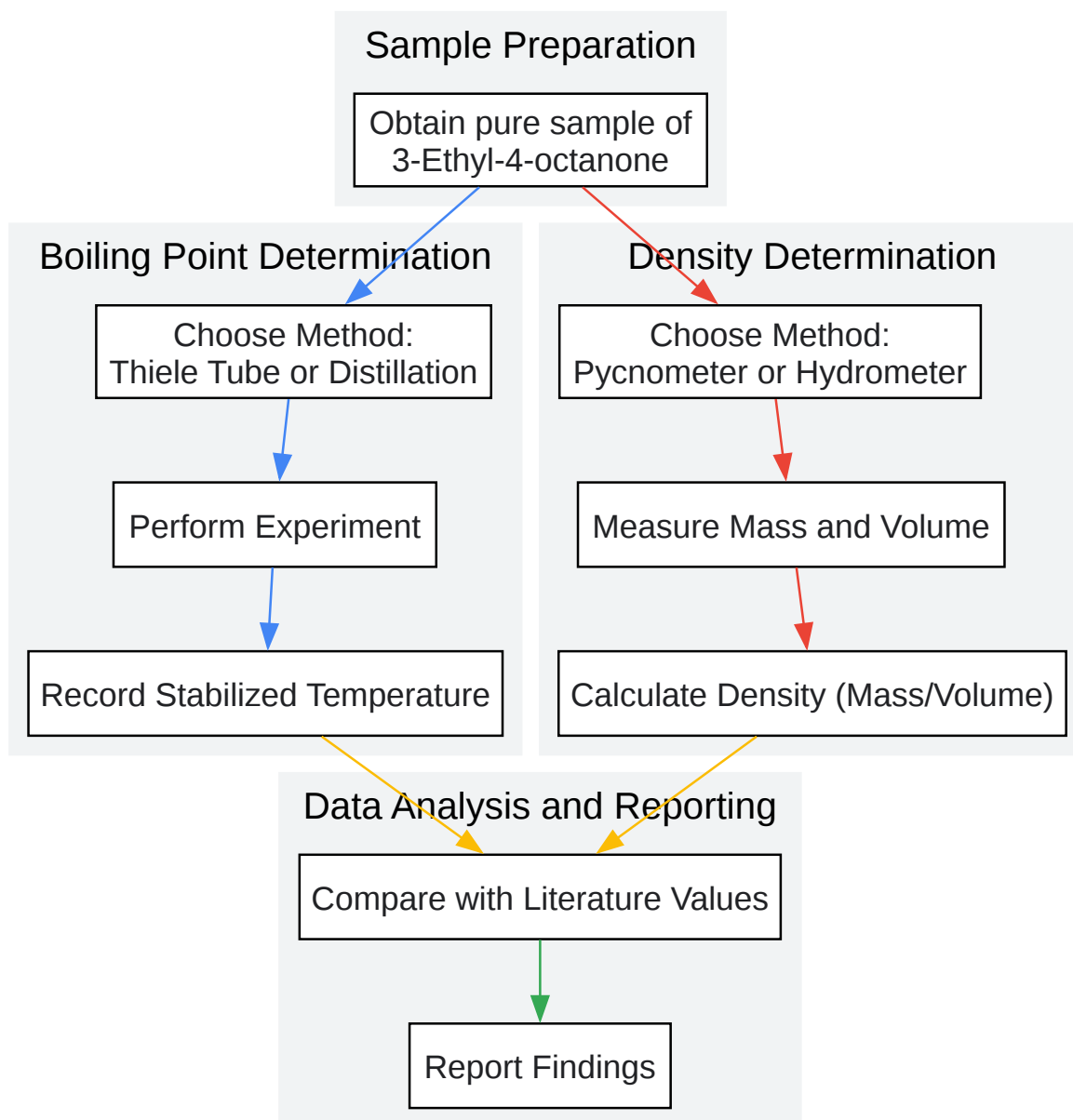
- Apparatus: Hydrometer and a graduated cylinder.
- Procedure:

- A sample of **3-Ethyl-4-octanone** is poured into a graduated cylinder of sufficient size to allow the hydrometer to float freely.
- The hydrometer is gently lowered into the liquid until it floats.
- The density is read directly from the scale on the hydrometer stem at the point where the surface of the liquid meets the scale.

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the boiling point and density of a liquid chemical sample such as **3-Ethyl-4-octanone**.

Workflow for Physical Property Determination



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Caption: A flowchart illustrating the process of determining the boiling point and density of a chemical.

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Email: info@benchchem.com